Essential Safety and Operational Guide for Handling 3-Hydroxy-5-methylpyridine

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Compound of Interest

Compound Name:	*3-Hydroxy-5-methylpyridine*
CAS No.:	*42732-49-0*
Cat. No.:	*B123993*

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This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **3-Hydroxy-5-methylpyridine**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory practices.

Chemical Identifier:

- Name: **3-Hydroxy-5-methylpyridine**
- CAS Number: 42732-49-0
- Molecular Formula: C6H7NO

Hazard Summary: **3-Hydroxy-5-methylpyridine** is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] It is harmful if swallowed.[2] Appropriate precautions must be taken to minimize exposure.

Personal Protective Equipment (PPE)

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Strict adherence to the recommended personal protective equipment is mandatory to ensure personal safety when handling **3-Hydroxy-5-methylpyridine**.

Protection Type	Required Equipment	Specifications and Remarks
Eye/Face Protection	Safety goggles/glasses, Face shield	Chemical safety glasses or goggles conforming to EN166 (EU) or NIOSH (US) standards should be worn.[2] A face shield is recommended for additional protection against splashes.
Skin Protection	Impervious gloves, Protective clothing	Wear appropriate protective gloves to prevent skin exposure.[3] The specific glove material should be selected based on breakthrough time and permeation rate for the substance. Clothing should prevent any possibility of skin contact.
Respiratory Protection	NIOSH or EN 149 approved respirator	To be used when ventilation is inadequate, or for spill cleanup.[3] Follow OSHA respirator regulations found in 29CFR 1910.134 or European Standard EN 149.[3] For emergency situations, a self-contained breathing apparatus (SCBA) may be necessary.[3]
Body Protection	Lab coat, Apron, Boots	A lab coat and other protective clothing should be worn to prevent contamination of personal clothing. Boots are required to prevent contact with spills.[3]

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Occupational Exposure Limits: There are currently no established occupational exposure limits (PELs or TLVs) for **3-Hydroxy-5-methylpyridine** from major regulatory bodies such as OSHA, NIOSH, or ACGIH.[3] Therefore, it is crucial to handle this chemical with care and keep exposure to a minimum.

Operational Plan: Handling and Storage

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][3][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Safe Handling Procedures:

- Wash hands thoroughly after handling the chemical.[4][5]
- Avoid contact with skin, eyes, and clothing.[3][4]
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[3][4][5]
- Do not eat, drink, or smoke in the work area.[2][4]
- Use non-sparking tools to prevent ignition sources.[3]

Storage:

- Store in a cool, dry, and well-ventilated place.[2][4][5]
- Keep the container tightly closed and sealed.[2][3][4][5]
- Store away from incompatible materials such as acids, bases, and strong oxidizing agents.[4]
- The storage area should be locked up.[2][3][4][5]

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Disposal Plan

All waste materials must be handled as hazardous waste and disposed of in accordance with local, regional, and national regulations.

Waste Containerization:

- Collect waste in a suitable, labeled container. Do not mix with other waste streams.[6]
- The container must be clearly labeled with "HAZARDOUS WASTE" and the chemical name "**3-Hydroxy-5-methylpyridine**".[6]
- Keep the waste container tightly capped when not in use.[6]

Disposal Procedure:

- Dispose of the contents and container at an approved waste disposal plant.[4][5]
- Do not allow the chemical to enter drains or waterways.[2]

Emergency Procedures: Spills and First Aid

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spillage if it is safe to do so.
- Protect: Wear the appropriate PPE, including respiratory protection.
- Clean-up: For minor spills, wipe up with an inert absorbent material and place it in a suitable container for disposal.[3][4] Use non-sparking tools for cleanup.[3]
- Decontaminate: Wash the spill area thoroughly with water.

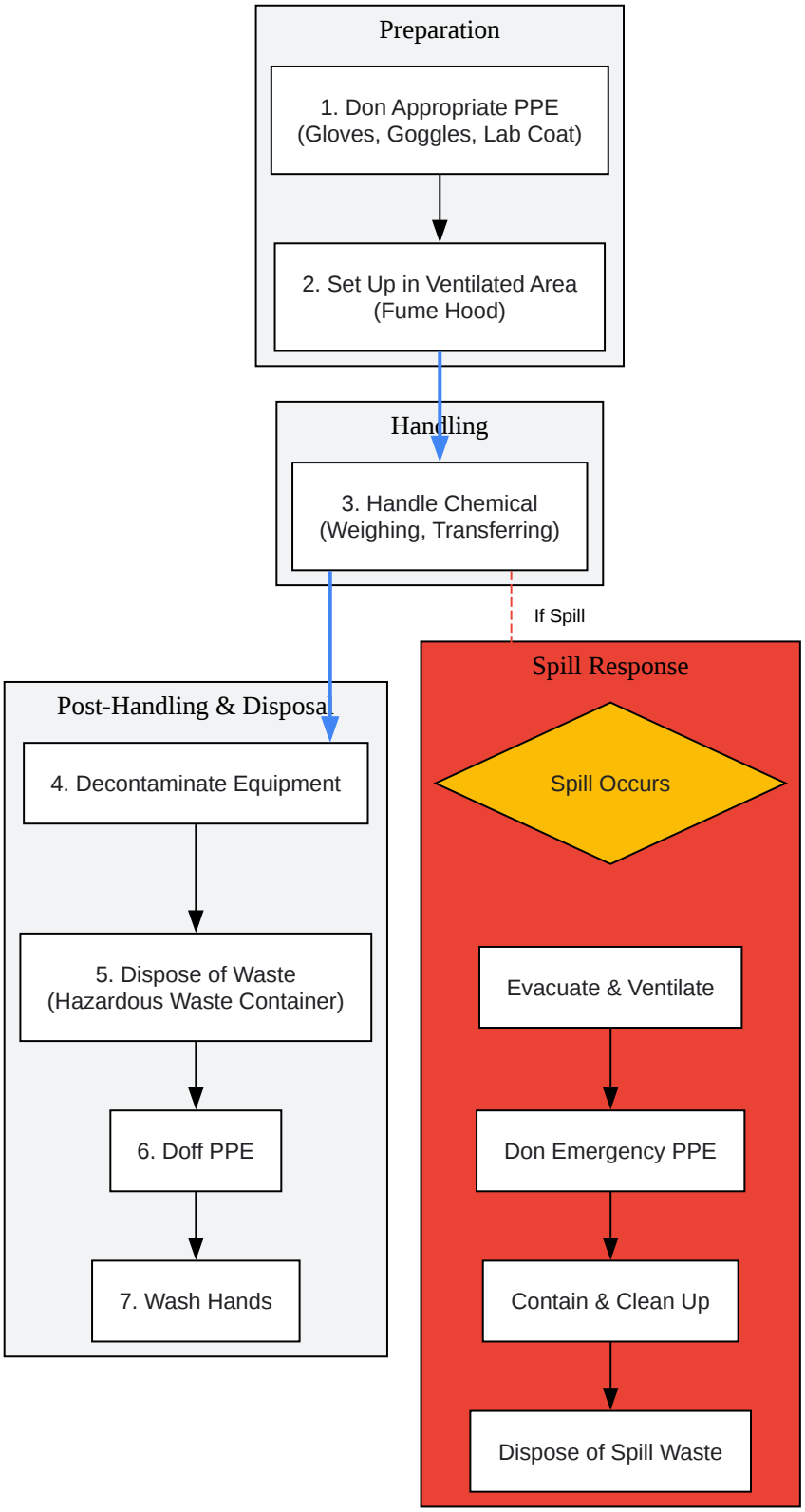
First Aid Measures:

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- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[3][4][5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[3][4][5] If skin irritation occurs, get medical advice.[4][5]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, holding the eyelids open.[3][4][5] Remove contact lenses if present and easy to do so.[3][4][5] Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[2][4] Call a poison center or doctor if you feel unwell.[3][4]

Workflow for Handling **3-Hydroxy-5-methylpyridine**

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Caption: Workflow for the safe handling of **3-Hydroxy-5-methylpyridine**.

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